

Technical Support Center: Phosphorus Tribromide (PBr₃) Stability and Handling

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Compound of Interest

Compound Name: *Phosphorus tribromide*

Cat. No.: *B121465*

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This guide provides essential information for researchers, scientists, and drug development professionals on the stability, storage, and troubleshooting of **Phosphorus Tribromide (PBr₃)**.

Frequently Asked Questions (FAQs)

Q1: What is the typical shelf life of PBr₃?

A1: The recommended shelf life for PBr₃ is generally around 12 months when stored under optimal conditions.^[1] However, some suppliers do not provide a specific expiration date and instead recommend routine inspection to ensure the product performs as expected.^[2] The stability is highly dependent on storage conditions.

Q2: How should PBr₃ be stored to ensure its stability?

A2: To maximize stability and prevent decomposition, PBr₃ should be stored in a cool, dry, well-ventilated area in a tightly sealed container.^{[3][4][5]} It is crucial to protect it from moisture, as it reacts violently with water.^{[3][4][6][7]} For long-term storage, handling and storing under an inert gas like nitrogen is recommended to prevent contact with moist air.^{[5][8]}

Q3: What are the common signs of PBr₃ decomposition?

A3: The most common sign of decomposition is the fuming of the liquid in the air, which is due to hydrolysis from atmospheric moisture.^{[3][5][6][9][10]} This reaction produces a pungent odor

due to the formation of hydrogen bromide (HBr) gas.[\[5\]](#)[\[10\]](#) The initially colorless liquid may also develop a yellow or brownish hue over time due to the formation of impurities.

Q4: What are the primary decomposition products of PBr₃?

A4: The main decomposition pathway for PBr₃ during storage is hydrolysis, which occurs upon contact with water or moisture in the air. This reaction produces phosphorous acid (H₃PO₃) and hydrobromic acid (HBr).[\[5\]](#) When heated to decomposition, it emits toxic fumes of hydrogen bromide and phosphorus oxides.[\[11\]](#) In reactions that produce phosphorous acid as a by-product, heating above 160°C can lead to the formation of phosphine (PH₃), which can cause explosions upon contact with air.[\[3\]](#)

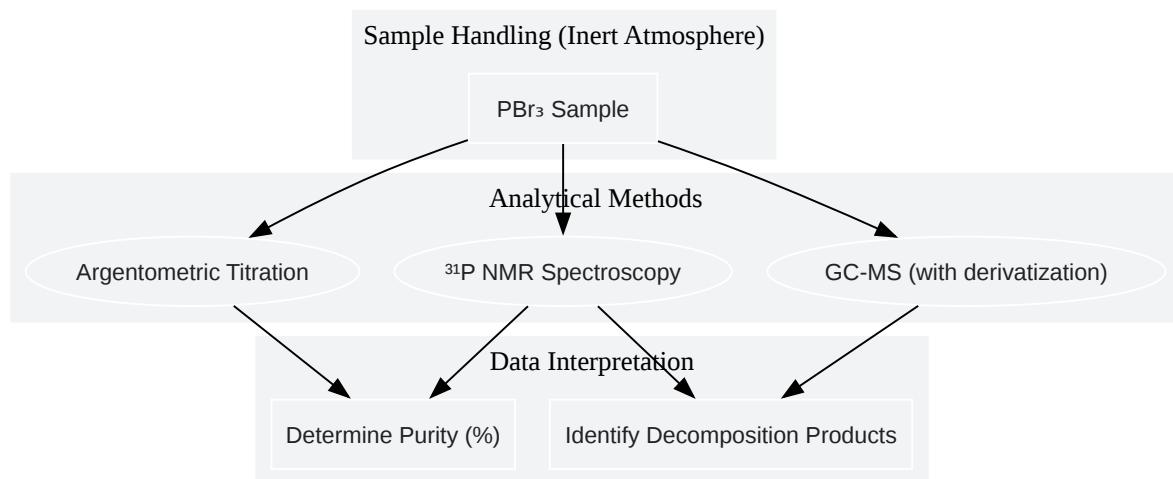
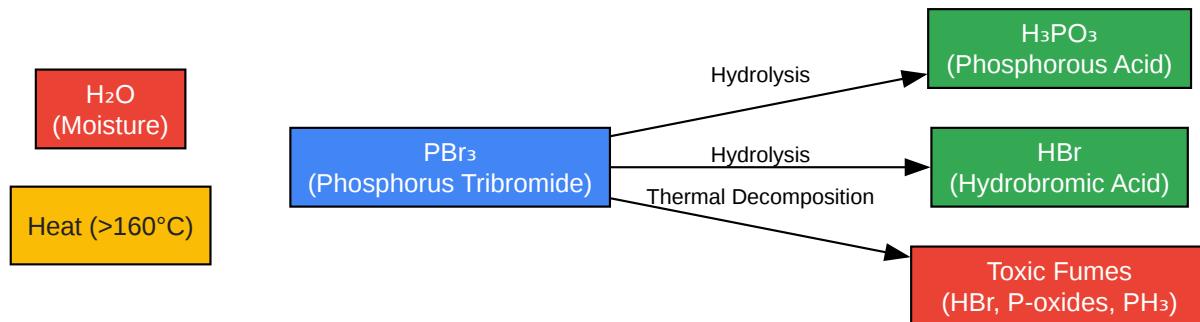
Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
PBr ₃ is fuming excessively from the container upon opening.	Improper sealing of the container, allowing moisture to enter.	Handle the material in a well-ventilated fume hood with appropriate personal protective equipment (PPE). Purge the headspace of the container with a dry, inert gas (e.g., nitrogen or argon) before resealing tightly. For future use, consider transferring to a smaller container with a better seal, such as a Schlenk flask. [6]
The PBr ₃ has a yellow or brown discoloration.	The presence of dissolved bromine or other impurities from side reactions during synthesis or decomposition over time.	The material may still be suitable for some applications. However, for reactions sensitive to impurities, purification by distillation is recommended. Ensure the distillation is performed under anhydrous conditions.
Inconsistent or low yields in reactions using stored PBr ₃ .	Partial decomposition of PBr ₃ , leading to a lower concentration of the active reagent. The presence of hydrolysis products (H ₃ PO ₃ and HBr) can interfere with the desired reaction.	Assess the purity of the PBr ₃ using one of the analytical methods outlined in the "Experimental Protocols" section. If the purity is low, consider purifying the reagent by distillation or using a fresh bottle.
Formation of a white precipitate in the PBr ₃ container.	This could be phosphorous acid (H ₃ PO ₃), a solid product of hydrolysis, which is insoluble in PBr ₃ .	This is a clear indication of significant water contamination. The reagent is likely of low purity and may not be suitable for most

applications without
purification.

PBr₃ Decomposition Pathways

The primary decomposition pathways for **Phosphorus Tribromide** are hydrolysis and thermal decomposition.



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